

Application Notes and Protocols: O-Acetyl-L-serine Hydrochloride

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Compound of Interest

Compound Name: O-Acetyl-L-serine hydrochloride

Cat. No.: B613005

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Introduction

O-Acetyl-L-serine hydrochloride is a serine derivative that serves as a crucial intermediate in the biosynthesis of cysteine in bacteria and plants.[1][2] It is widely utilized in biochemical research and pharmaceutical development.[3] Its applications extend to neuroscience research, where it is used in studies concerning neurotransmitter synthesis and regulation, and as a substrate for identifying and characterizing enzymes like O-acetyl-L-serine(thiol)lyase (OASTL) involved in cysteine biosynthesis.[3][4] In cell culture, it can be a component of media to support the growth of various cell lines.[3]

Physicochemical Properties

A summary of the key quantitative data for **O-Acetyl-L-serine hydrochloride** is provided below for easy reference.

Property	Value	References
Molecular Formula	C ₅ H ₉ NO ₄ ·HCl	[3][5]
Molecular Weight	183.59 g/mol	[3][5]
Appearance	White to off-white solid/powder	[3][6]
Purity	≥98%	[3][6]
Melting Point	163 °C	[6][7]

Solubility

The solubility of **O-Acetyl-L-serine hydrochloride** can vary depending on the solvent and preparation conditions. The following table summarizes reported solubility data. It is recommended to use fresh, high-purity solvents, as moisture can affect solubility, particularly in DMSO.[1]

Solvent	Reported Solubility	Notes
Water	37 mg/mL (201.53 mM)	-
50 mg/mL (339.84 mM)	May require sonication to fully dissolve.[8]	
DMSO	6.25 mg/mL (42.48 mM)	Requires sonication and warming to 60°C.[8]
37 mg/mL (201.53 mM)	Use of fresh, moisture-free DMSO is recommended.[1]	
Ethanol	37 mg/mL (201.53 mM)	Soluble, resulting in an almost transparent solution.[7]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution (e.g., 100 mM)

This protocol describes the preparation of a 100 mM aqueous stock solution of **O-Acetyl-L-serine hydrochloride**.

Materials:

- **O-Acetyl-L-serine hydrochloride** (MW: 183.59 g/mol)
- Nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filter (0.22 µm)
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **O-Acetyl-L-serine hydrochloride** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 183.59 \text{ g/mol} = 0.18359 \text{ g (or 183.59 mg)}$
- Weigh the compound: Accurately weigh 183.59 mg of **O-Acetyl-L-serine hydrochloride** powder and transfer it to a sterile 15 mL conical tube.
- Add solvent: Add 8-9 mL of nuclease-free water to the conical tube.
- Dissolve: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid dissolution.

- Adjust volume: Once fully dissolved, add nuclease-free water to reach a final volume of 10 mL.
- Sterilization: Sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile conical tube. This is particularly important for cell culture applications.[8]
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 µL or 1 mL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[8]

Storage of Stock Solutions

Proper storage is critical to maintain the stability and activity of **O-Acetyl-L-serine hydrochloride** stock solutions.

Storage Temperature	Duration	References
-20°C	Up to 1 year	[8]
-80°C	Up to 2 years	[8]

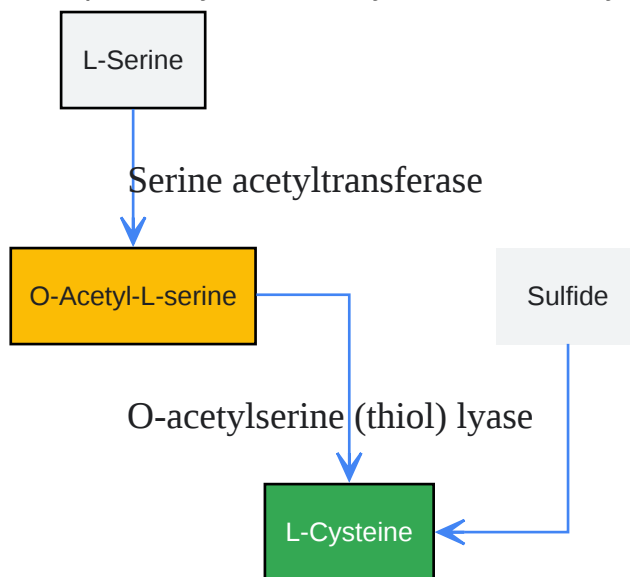
Note: Always store aliquots in tightly sealed containers to prevent evaporation and contamination. For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.[8]

Visualizations

Signaling Pathway: Cysteine Biosynthesis

O-Acetyl-L-serine is a key intermediate in the synthesis of cysteine from serine. The pathway involves the acetylation of serine to form O-acetylserine, which then reacts with sulfide to produce cysteine.

Simplified Cysteine Biosynthesis Pathway

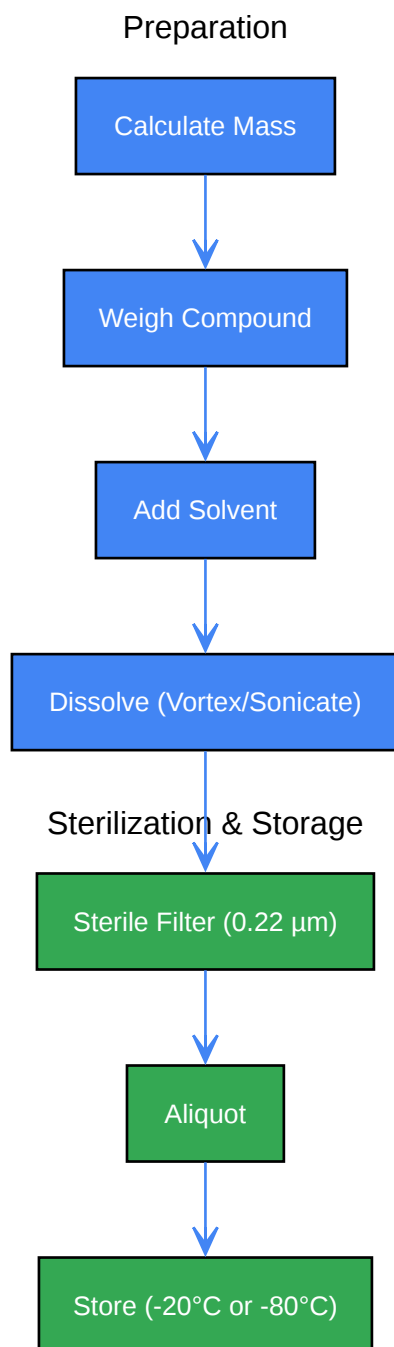
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Caption: Simplified pathway of L-cysteine biosynthesis.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the general workflow for preparing a sterile stock solution of **O-Acetyl-L-serine hydrochloride**.

Workflow for O-Acetyl-L-serine Hydrochloride Stock Solution Preparation



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Caption: Experimental workflow for stock solution preparation.

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